

Stachartin C: A Technical Primer on its Natural Origins and Biological Activity

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For Researchers, Scientists, and Drug Development Professionals

Introduction

Stachartin C is a member of the phenylspirodrimane class of meroterpenoids, a structurally diverse group of secondary metabolites produced by the fungus Stachybotrys chartarum. This mold, commonly known as "black mold," is notorious for producing a wide array of mycotoxins. Phenylspirodrimanes, including **Stachartin C**, have garnered significant interest within the scientific community due to their potential cytotoxic activities, making them candidates for further investigation in drug discovery and development. This document provides a comprehensive overview of the natural source of **Stachartin C**, its isolation, and its biological effects, with a focus on quantitative data and experimental methodologies.

Natural Source and Biosynthesis

The sole identified natural source of **Stachartin C** is the filamentous fungus Stachybotrys chartarum. This fungus is ubiquitous in the environment and is often found in damp or water-damaged buildings. The biosynthesis of phenylspirodrimanes is a complex process involving the combination of a polyketide pathway-derived aromatic moiety and a sesquiterpene unit derived from the mevalonate pathway. While the complete biosynthetic pathway for **Stachartin C** has not been fully elucidated, it is understood to be part of the broader phenylspirodrimane synthetic route within the fungus.

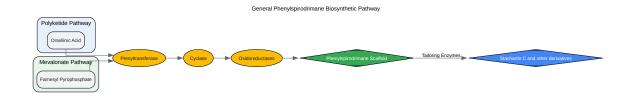


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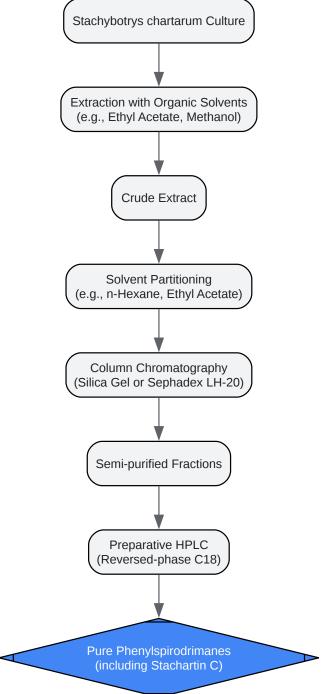
A proposed general biosynthetic pathway for phenylspirodrimanes in Stachybotrys chartarum is outlined below.



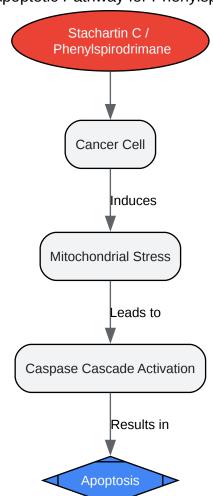




General Phenylspirodrimane Isolation Workflow







Proposed Apoptotic Pathway for Phenylspirodrimanes

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